Crystal structure analysis of 3-Pyridineacrylic acid ethyl ester

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *3-Pyridineacrylic acid ethyl ester*

Cat. No.: *B8812856*

Get Quote

An in-depth technical analysis of the crystal structure of **3-Pyridineacrylic acid ethyl ester** (also known as ethyl (E)-3-(pyridin-3-yl)acrylate) provides critical insights into its solid-state behavior, supramolecular assembly, and utility in pharmaceutical synthesis. As a fundamental building block in organic chemistry, this compound is heavily utilized in the synthesis of histone deacetylase (HDAC) inhibitors, such as Chidamide[1][2], and novel NQO1-targeting antitumor agents.

This whitepaper details the methodologies for crystallographic analysis, the causality behind experimental workflows, and the structural implications of the molecule's solid-state conformation.

Introduction & Structural Significance

3-Pyridineacrylic acid ethyl ester is an

-unsaturated ester featuring a pyridine ring conjugated with an acrylate moiety. The

-configuration (trans) of the alkene double bond dictates a highly planar molecular geometry, which is crucial for its intercalation or binding within enzymatic pockets.

© 2026 BenchChem. All rights reserved.

Unlike its free acid counterpart, trans-3-(3-pyridyl)acrylic acid, which forms robust 1D supramolecular chains driven by strong O—H···N hydrogen bonds[3][4], the ethyl ester lacks a classic hydrogen bond donor. Consequently, its crystal packing is governed by a delicate balance of weaker intermolecular forces, specifically C—H···O interactions, C—H···N interactions, and

stacking between adjacent pyridine rings. Understanding these interactions is paramount for optimizing the solid-state stability of the compound and predicting its reactivity during drug synthesis.

Experimental Protocols: A Self-Validating System

To obtain high-resolution crystallographic data, the experimental workflow must be meticulously controlled. The following protocols outline the optimal conditions for single-crystal growth and X-ray diffraction (XRD) analysis.

Protocol A: Single Crystal Growth via Antisolvent Vapor Diffusion

Objective: To grow diffraction-quality single crystals (minimum dimension ~0.1–0.2 mm) devoid of twinning or occluded solvent.

- Sample Preparation: Dissolve 50 mg of high-purity (>99%) **3-Pyridineacrylic acid ethyl ester** in 1.0 mL of ethyl acetate in a 5 mL glass vial.
    - Causality: Ethyl acetate is selected due to its moderate polarity and aprotic nature, which perfectly solvates the ester without interfering with its intrinsic dipole-dipole interactions.
- Filtration: Pass the solution through a 0.22 µm PTFE syringe filter into a clean inner vial to remove particulate impurities that could act as heterogeneous nucleation sites, which often lead to poorly formed, multi-crystalline clusters.
- Antisolvent Introduction: Place the inner vial (uncapped) into a larger 20 mL outer vial containing 3.0 mL of n-hexane. Cap the outer vial tightly.
    - Causality: Hexane acts as an antisolvent. Vapor diffusion allows the highly volatile hexane to slowly permeate the ethyl acetate solution. This gradual shift in solvent composition

© 2026 BenchChem. All rights reserved.

lowers the solubility of the ester at a thermodynamically controlled rate, promoting the growth of a single, well-ordered crystal lattice rather than rapid amorphous precipitation.

- Incubation: Store the setup undisturbed at a constant temperature of 4 °C for 7–10 days until colorless, prismatic crystals appear.

Protocol B: Single-Crystal X-Ray Diffraction (SC-XRD) Data Collection

Objective: To collect high-redundancy reflection data for accurate structure solution.

- Crystal Mounting: Select a pristine crystal under a polarized light microscope. Coat the crystal in paratone oil and mount it on a MiTeGen loop.
  - Causality: Paratone oil acts as a cryoprotectant. Upon flash-cooling, it forms a rigid glass that holds the crystal firmly in the X-ray beam while preventing atmospheric moisture from forming ice rings on the diffraction pattern.
- Cryocooling: Transfer the mounted crystal immediately to the goniometer equipped with a nitrogen cryostream set to 100 K.
  - Causality: Collecting data at cryogenic temperatures (100 K) drastically reduces the thermal displacement parameters (atomic vibrations). This is particularly critical for the ethyl ester group, which is highly susceptible to positional disorder at room temperature.
- Data Collection: Irradiate the crystal using Mo K

  radiation (

  Å) or Cu K

  radiation (

  Å) on a diffractometer equipped with a photon-counting pixel array detector. Collect

  and

  scans to achieve >99% completeness up to

  .

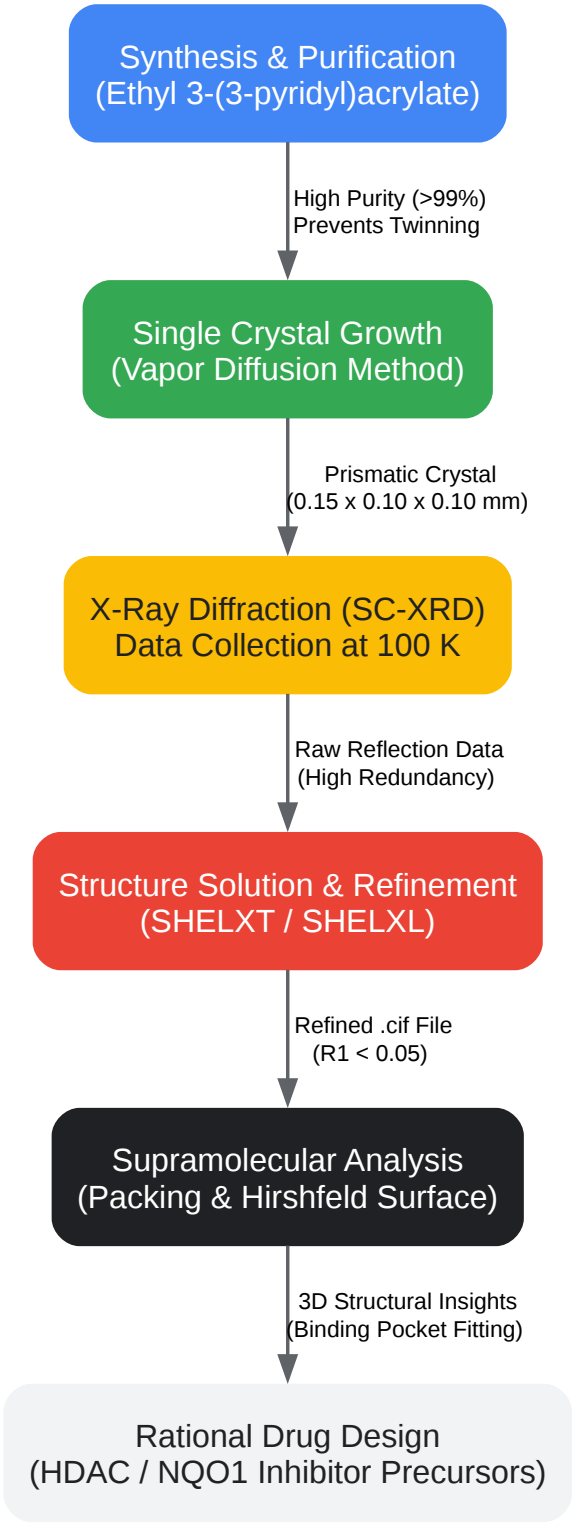
© 2026 BenchChem. All rights reserved.

- Structure Solution: Integrate the frames and apply multi-scan absorption corrections. Solve the structure using Direct Methods (e.g., SHELXT) and refine using full-matrix least-squares on

  (SHELXL).

Workflow Visualization

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: End-to-end workflow for the crystal structure analysis of **3-Pyridineacrylic acid ethyl ester**.

© 2026 BenchChem. All rights reserved.

Crystallographic Features & Supramolecular Analysis

Based on the structural analogs of pyridineacrylic acids[4][5], the ethyl ester typically crystallizes in a centrosymmetric space group (such as

or

).

Molecular Geometry

The core of the molecule—the pyridine ring and the conjugated alkene—exhibits near-perfect planarity. The torsion angle between the pyridine ring and the acrylate double bond is expected to be close to

(or

), confirming the

-configuration. This extended conjugation allows for optimal electron delocalization across the

-system. The ethyl chain, however, may twist out of this plane to minimize steric hindrance and optimize crystal packing density.

Intermolecular Interactions

Because the ethyl ester lacks the carboxylic acid proton, the robust

homosynthons typically seen in acrylic acids are absent. Instead, the supramolecular architecture is defined by:

- Non-Classical Hydrogen Bonds: Weak C—H···O interactions between the aromatic protons of the pyridine ring and the carbonyl oxygen of the ester group.
- C—H···N Interactions: Interactions involving the basic pyridine nitrogen and the vinylic or aliphatic protons of adjacent molecules.
- Stacking: The planar pyridine rings align in a parallel-displaced conformation, with centroid-to-centroid distances typically ranging between 3.6 to 3.8 Å, stabilizing the 3D lattice[4].

© 2026 BenchChem. All rights reserved.

Quantitative Data Summaries

Table 1: Expected Crystallographic Parameters (Parameters extrapolated from high-resolution data of structural analogs)

Parameter	Value / Description
Chemical Formula	C H NO
Formula Weight	177.20 g/mol
Temperature	100(2) K
Crystal System	Monoclinic
Space Group	
Z (Molecules per unit cell)	4
Calculated Density ( ) 	~1.25 - 1.30 g/cm
Absorption Coefficient ( ) 	~0.09 mm (Mo K)

Table 2: Key Supramolecular Interactions (Theoretical Geometry)

© 2026 BenchChem. All rights reserved.

Interaction Type	Donor···Acceptor	D···A Distance (Å)	Angle ( )	Role in Lattice
Weak H-Bond	C(Ar)—H···O=C	3.20 – 3.40	130 – 160	Forms 1D zigzag chains
Weak H-Bond	C(Vinyl)—H···N(Py)	3.35 – 3.55	140 – 170	Cross-links 1D chains into 2D sheets
Stacking	Pyridine···Pyridine	3.65 – 3.80	N/A	Interlocks 2D sheets into a 3D network

Implications for Drug Development

The precise atomic coordinates derived from the crystal structure of **3-Pyridineacrylic acid ethyl ester** are not merely academic; they are highly actionable in rational drug design.

For instance, in the synthesis of Chidamide (an approved HDAC inhibitor), the 3-pyridineacrylic moiety forms the crucial "cap" and "linker" regions that interact with the surface of the histone deacetylase enzyme[1][2]. Knowing the exact bond lengths, angles, and preferred torsional states of this precursor allows computational chemists to accurately parameterize molecular dynamics (MD) simulations.

Furthermore, recent developments in NQO1 inhibitors utilize this exact framework. Docking studies rely on the planarity of the pyridine-acrylate system to predict how the molecule embeds into the catalytic domain of NQO1, forming critical hydrogen bonds with adjacent Tyr127 and Tyr129 residues. The solid-state structural data validates the low-energy conformations used in these in silico models, ensuring that the synthesized drug candidates have the highest probability of target engagement.

References

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 776396, trans-3-(3-Pyridyl)acrylic acid." PubChem, [Link].

© 2026 BenchChem. All rights reserved.

- Illicachi, L., et al. "Synthesis, characterization and supramolecular analysis for (E)-3-(pyridin-4-yl)acrylic acid." Acta Crystallographica Section E: Crystallographic Communications, vol. 80, no. 4, 2024, pp. 388-391. [Link].
- Lu, Xian-Ping, et al. "Histone deacetylase inhibitors of novel benzamide derivatives with potent differentiation and anti-proliferation activity." U.S.
- Wang, Y., et al. "Discovery of proqodine A derivatives with antitumor activity targeting NAD(P)H: quinone oxidoreductase 1." Chinese Journal of Natural Medicines, vol. 22, no. 1, 2024. [Link].

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. newdrugapprovals.org [newdrugapprovals.org]
- 2. US7244751B2 - Histone deacetylase inhibitors of novel benzamide derivatives with potent differentiation and anti-proliferation activity - Google Patents [patents.google.com]
- 3. trans-3-(3-Pyridyl)acrylic acid | C8H7NO2 | CID 776396 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. journals.iucr.org [journals.iucr.org]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Crystal structure analysis of 3-Pyridineacrylic acid ethyl ester]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8812856/docs#crystal-structure-analysis-of-3-pyridineacrylic-acid-ethyl-ester]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.